Application Note: Protein Turnover Analysis Using DL-Lysine-2-13C Dihydrochloride

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Compound of Interest

Compound Name:	*DL-Lysine-2-13C dihydrochloride*
CAS No.:	*286437-17-0*
Cat. No.:	*B1628361*

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Abstract

This guide details the protocol for utilizing **DL-Lysine-2-13C dihydrochloride** to quantify protein turnover dynamics in mammalian cell culture. While standard SILAC (Stable Isotope Labeling by Amino acids in Cell culture) workflows typically employ pure L-Lysine isotopes with large mass shifts (+6 Da or +8 Da), this protocol addresses the specific requirements for using a racemic (DL) mixture with a single-dalton (+1 Da) mass shift.

Key Technical Distinction: Unlike standard "heavy/light" peak quantification, this method relies on Mass Isotopomer Distribution Analysis (MIDA). The incorporation of Lysine-2-13C results in a subtle shift in the isotopic envelope (specifically the M+1 abundance) rather than a distinct chromatographic peak. This guide provides the necessary corrections for racemic dosing and low-mass-shift data deconvolution.

Technical Considerations & Mechanistic Grounding

The "DL" Factor: Stereoselectivity and Dosing

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Biological systems are stereoselective. Mammalian ribosomes exclusively incorporate L-amino acids into nascent polypeptide chains.

- L-Lysine-2-13C: The active tracer incorporated into proteins.
- D-Lysine-2-13C: Biologically inert regarding protein synthesis but present in the media.

Critical Adjustment: Standard media formulations (e.g., DMEM) typically contain ~0.8 mM L-Lysine (varies by formulation). When substituting with DL-Lysine, you must double the molar concentration relative to the standard L-Lysine content to maintain the required bioavailability of the active L-isomer.

- Risk: High concentrations of D-Lysine may compete with L-Lysine for cationic amino acid transporters (e.g., CAT-1/SLC7A1). Validation of cell growth rates during the labeling period is mandatory.

The +1 Da Mass Shift Strategy

The 2-13C label adds approximately 1.00335 Da to the lysine residue.

- Standard SILAC (+6 Da): Creates a separate "heavy" peak.
- This Protocol (+1 Da): The labeled peptide overlaps with the natural M+1 isotope (13C abundance ~1.1%) of the unlabeled peptide.
- Analysis Method: We measure the change in the M+1 / M0 ratio over time. As protein synthesis occurs, the M+1 abundance increases beyond the theoretical natural abundance.

Experimental Workflow

The following diagram outlines the logical flow from media preparation to Mass Spectrometry data extraction.

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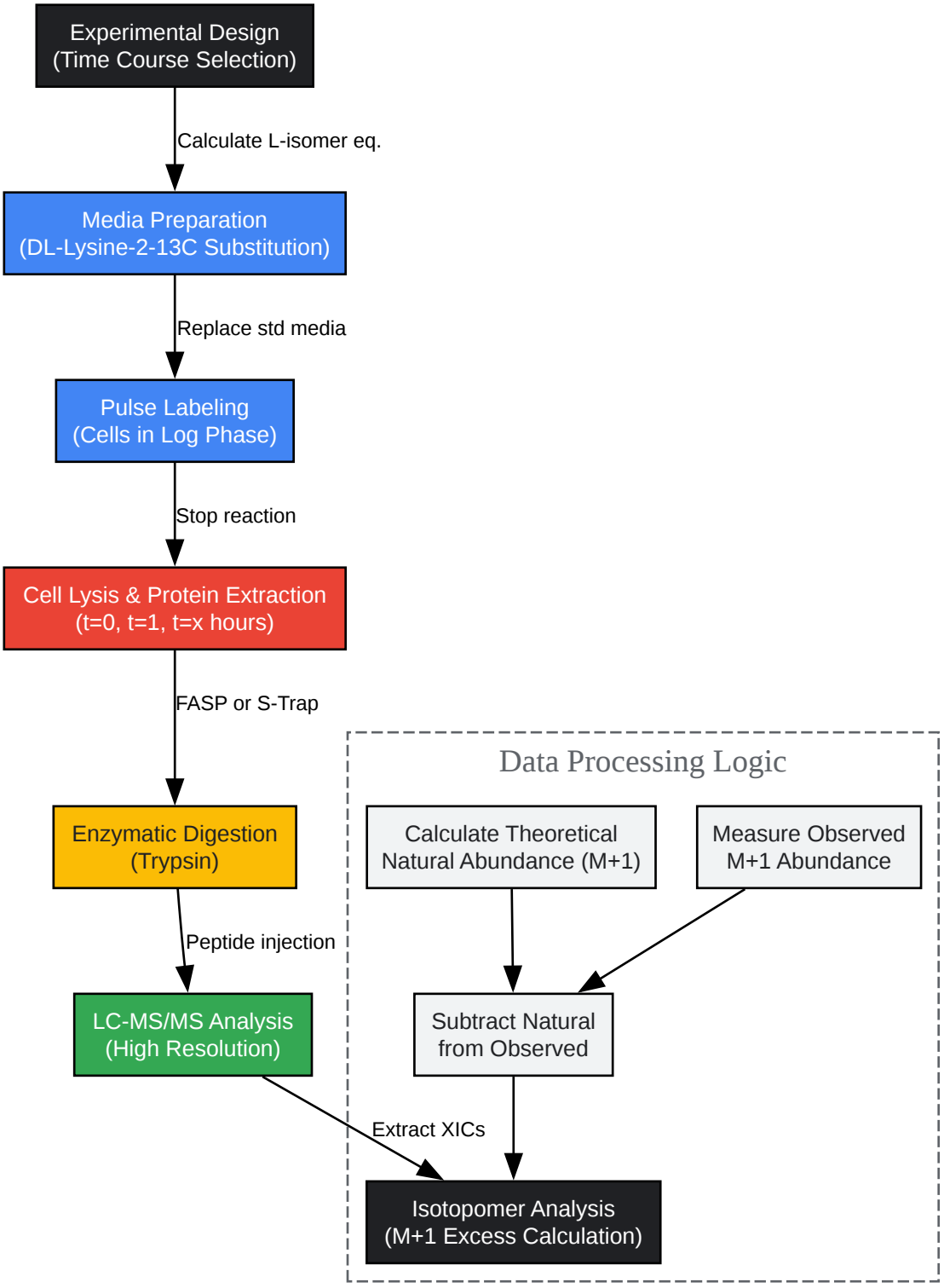

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Caption: Workflow for protein turnover analysis using racemic DL-Lysine-2-13C, highlighting the critical data processing step of correcting for natural isotopic abundance.

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Detailed Protocol

Phase 1: Media Preparation (The "Racemic Correction")

Reagents:

- Tracer: **DL-Lysine-2-13C dihydrochloride** (MW ~220.1 Da for 2HCl salt + 1 Da label).
- Base Media: Lysine/Arginine-deficient DMEM or RPMI (dialyzed FBS is required to remove background unlabeled lysine).

Step-by-Step:

- Calculate Concentration: Determine the standard L-Lysine concentration of your cell line's media (e.g., DMEM high glucose is typically 0.8 mM L-Lysine).
- Adjust for Racemic Mixture: To achieve 0.8 mM L-Lysine, you must prepare a 1.6 mM solution of DL-Lysine-2-13C.
  - Calculation: 1.6 mmol/L * 220.1 g/mol = 352.16 mg/L.
- Solubilization: Dissolve the DL-Lysine-2-13C powder in the deficient media.
- Filtration: Sterile filter (0.22 µm) the reconstituted media.
- Supplementation: Add dialyzed FBS (10%) and L-Arginine (standard concentration) to complete the media.

Phase 2: Pulse Labeling (In Vitro)

- Seed Cells: Plate cells (e.g., HeLa, HEK293) and grow to 60-70% confluence in standard unlabeled media.
- Wash: Aspirate media and wash cells 2x with warm PBS to remove extracellular unlabeled lysine.
- Labeling Start (t=0): Replace PBS with the pre-warmed DL-Lysine-2-13C labeling media.
- Time Points: Harvest cells at designated intervals (e.g., 0, 2, 4, 8, 12, 24 hours).

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- Note: t=0 is a critical control for natural isotopic abundance.

- Lysis: Wash cells 3x with ice-cold PBS. Lyse in SDS-based buffer (e.g., 4% SDS, 100mM Tris-HCl pH 7.6) and boil at 95°C for 5 min to ensure complete protein solubilization and inactivation of proteases.

Phase 3: Sample Preparation for MS

- Protein Quantification: Use BCA assay (compatible with SDS) to normalize protein loads (e.g., 50 µg per sample).

- Reduction/Alkylation: Reduce with DTT (10 mM, 30 min) and alkylate with IAA (50 mM, 20 min, dark).

- Digestion: Perform tryptic digestion using the FASP (Filter Aided Sample Preparation) or S-Trap method to remove SDS.

  - Enzyme:[1] Trypsin (cleaves at Lys/Arg).[2]

  - Note: Trypsin will cleave at the labeled Lysine-2-13C residues.

- Desalting: Clean up peptides using C18 StageTips.

Phase 4: LC-MS/MS Acquisition

Instrument Parameters (Orbitrap Example):

- Resolution: High resolution is crucial. Set MS1 resolution to 60,000 or 120,000 at 200 m/z.

  - Reason: We must accurately resolve the isotopic envelope.

- Scan Range: 350–1600 m/z.

- Fragmentation: HCD (Higher-energy Collisional Dissociation).

Data Analysis: Calculating Fractional Synthesis Rate (FSR)

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Because we use a +1 Da label, we cannot use standard SILAC software (like MaxQuant) in its default "multiplicity" mode easily. We use Isotopomer Enrichment Analysis.

The Math of +1 Da Enrichment

For a peptide with

carbons, the natural abundance of the M+1 peak (due to naturally occurring 13C) is approximately

. When Lysine-2-13C is incorporated, the abundance of the M+1 peak increases.

Table 1: Data Extraction Variables

Variable	Description	Source
	Intensity of the monoisotopic peak (all 12C)	MS1 Spectrum
	Intensity of the M+1 peak (one 13C)	MS1 Spectrum
	Observed Ratio ( )	Calculated
	Theoretical Natural Ratio ( )	Calculated from sequence or t=0 sample
	Atom Percent Excess	Derived

Calculation Steps

- Identify Peptides: Search raw files against the proteome database.
- Extract Chromatograms: For each identified lysine-containing peptide, extract the XIC (Extracted Ion Chromatogram) for M0 and M+1.
- Calculate Enrichment (APE): The enrichment at time

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is the excess M+1 abundance relative to the natural baseline.

- Calculate FSR: Assuming a precursor enrichment (

) of ~50% (since we used 100% labeled L-Lysine in the media, but intracellular pools dilute this slightly, ideally measured via free amino acid analysis):

  Refinement: For precise work, fit the data to the rise-to-plateau equation:

  Where

  is the turnover rate constant.

Troubleshooting & Validation

Issue	Probable Cause	Solution
No Enrichment Observed	D-Lysine competition or insufficient L-isomer.	Verify media calculation. Ensure DL concentration is 2x the standard L concentration.
Cell Toxicity	D-Lysine toxicity or lack of other essential AA.	Perform a growth curve comparison between DL-labeled media and standard L-media.
Inaccurate M+1 Ratios	MS Resolution too low or peak interference.	Increase MS1 resolution (>60k). Ensure isolation window is narrow if using PRM.
Precursor Dilution	Intracellular recycling of unlabeled lysine.	Use "flood dose" if possible, or correct by measuring intracellular free lysine enrichment.

References

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- Hellerstein, M. K., & Neese, R. A. (1999). "Mass isotopomer distribution analysis at eight years: theoretical, analytic, and experimental considerations." American Journal of Physiology, 276(6), E1146-E1170. (The definitive guide on MIDA and calculating synthesis from mass shifts). Link

Disclaimer: This protocol assumes the use of Research Grade reagents. DL-Lysine mixtures contain D-isomers which are generally not metabolized by mammalian cells but may impact transport kinetics. Always validate cell health during the labeling phase.

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Sources

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- 2. SILAC Metabolic Labeling Systems | Thermo Fisher Scientific - US [thermofisher.com]
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